

Proper Disposal and Safe Handling of ELB-139

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Compound of Interest		
Compound Name:	ELB-139	
Cat. No.:	B1671162	Get Quote

For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Disposal and Handling of the Anxiolytic Compound **ELB-139**.

This document provides essential safety and logistical information for the proper disposal and handling of **ELB-139** (1-(4-Chlorophenyl)-4-piperidin-1-yl-1,5-dihydro-imidazol-2-one), a subtype-selective partial agonist at GABA-A receptors. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Immediate Safety and Disposal Plan

The primary directive for the disposal of **ELB-139**, based on safety data for structurally identical compounds, is to dispose of the contents and container at an approved waste disposal plant.[1] Under no circumstances should **ELB-139** be disposed of down the drain or in regular trash.

Operational Plan for Disposal: A Step-by-Step Guide

- Waste Segregation and Collection:
 - Solid Waste: Collect all solid ELB-139 waste, including contaminated personal protective equipment (PPE), in a designated, clearly labeled, and sealed hazardous waste container.
 - Liquid Waste: Solutions containing ELB-139 should be collected in a separate, labeled, and sealed hazardous waste container. Avoid mixing with other solvent waste streams unless compatibility has been confirmed.
- Container Labeling:



- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "ELB-139 (1-(4-Chlorophenyl)-4-piperidin-1-yl-1,5-dihydro-imidazol-2-one)," and the appropriate hazard pictograms.
- Personal Protective Equipment (PPE):
 - Always wear appropriate PPE, including a lab coat, chemical-resistant gloves, and safety goggles, when handling ELB-139 and its waste.
- Spill Management:
 - In the event of a spill, evacuate the immediate area.
 - For solid spills, carefully sweep up the material to avoid dust formation and place it in a designated hazardous waste container.
 - For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and collect the absorbed material into a designated hazardous waste container.
 - Thoroughly clean the spill area with an appropriate solvent and then soap and water.
- Final Disposal:
 - All waste containing ELB-139 must be disposed of through your institution's licensed professional waste disposal service. Contact your Environmental Health and Safety (EHS) department to schedule a waste pickup and for any institution-specific procedures.

Hazard Data

Based on the Safety Data Sheet for a structurally identical compound, **ELB-139** should be handled as a hazardous substance with the following classifications:



Hazard Class	GHS Category	Hazard Statement
Acute toxicity, Oral	Category 4	Harmful if swallowed.[1]
Skin irritation	Category 2	Causes skin irritation.[1]
Serious eye damage	Category 1	Causes serious eye damage. [1]
Specific target organ toxicity - single exposure	Category 3	May cause respiratory irritation.[1]

Experimental Protocol Context: In Vivo Studies

In preclinical research, **ELB-139** has been investigated for its anxiolytic and anticonvulsant properties. A typical experimental protocol involving **ELB-139** in rodent models would include the following general steps:

- Compound Preparation: ELB-139 is typically dissolved in a suitable vehicle, such as a
 mixture of polyethylene glycol, Tween 80, and sterile water, for oral or intraperitoneal
 administration.
- Animal Dosing: The prepared ELB-139 solution is administered to the study animals at predetermined doses.
- Behavioral or Physiological Assessment: Following administration, animals are subjected to various tests to evaluate the compound's effects on anxiety, seizure activity, or other relevant parameters.
- Sample Collection: At the conclusion of the experiment, biological samples (e.g., blood, brain tissue) may be collected for pharmacokinetic or pharmacodynamic analysis.
- Decontamination and Waste Disposal: All equipment, caging, and disposable materials contaminated with ELB-139 are decontaminated or disposed of as hazardous waste according to the procedures outlined above.

Signaling Pathway of ELB-139



ELB-139 acts as a subtype-selective partial agonist at the GABA-A receptor, which is the primary inhibitory neurotransmitter receptor in the central nervous system. Its mechanism of action involves binding to a specific site on the GABA-A receptor complex, enhancing the effect of the endogenous ligand, GABA. This leads to an increased influx of chloride ions into the neuron, hyperpolarization of the cell membrane, and a reduction in neuronal excitability.



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Caption: Mechanism of action of **ELB-139** as a partial agonist at the GABA-A receptor.

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References

- 1. The novel anxiolytic ELB139 displays selectivity to recombinant GABA(A) receptors different from diazepam - PubMed [pubmed.ncbi.nlm.nih.gov]
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